

Commercial Suppliers and Technical Guide for Octanal-d4 in Research

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Compound of Interest

Compound Name: Octanal-d4

Cat. No.: B12371371

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This in-depth technical guide provides a comprehensive overview of commercial sources for **Octanal-d4**, a deuterated form of the fragrant aldehyde Octanal. This stable isotope-labeled compound is a valuable tool for a range of research applications, particularly in mass spectrometry-based quantitative analysis. This guide includes a comparative table of suppliers, a general experimental protocol for its use as an internal standard, and visualizations to aid in understanding its application and procurement.

Commercial Supplier Overview

Octanal-d4 is available from a select number of specialized chemical suppliers. The following table summarizes the key quantitative data for the commercially available products to facilitate comparison.

Supplier	Product Name	Purity/Isotopic Enrichment	Chemical Formula	CAS Number (Labeled)	Available Sizes
aromaLAB	Octanal-d4	90% min. ^[1]	C ₈ H ₁₂ D ₄ O ^[1]	1335401-91-6 ^[1]	Not specified
MedchemExpress	Octanal-d4	Not specified	Not specified	Not specified	Not specified

Note: Detailed specifications for the product from MedchemExpress were not readily available.

Core Applications in Research

The primary application of **Octanal-d4** in research is as an internal standard for quantitative analysis using mass spectrometry (MS), particularly liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it corrects for variability in sample preparation, injection volume, and matrix effects, leading to highly accurate and precise measurements.

Unlabeled Octanal has known biological activities, including antioxidant, antibacterial, and antifungal properties. Its antifungal mechanism is thought to involve the disruption of cell membrane integrity and the leakage of cellular components.^{[2][3]} While **Octanal-d4** would be expected to exhibit similar biological activity, its primary utility in a research setting is as a non-interfering internal standard for the quantification of its unlabeled counterpart in various biological and environmental matrices.

Experimental Protocol: Use of Octanal-d4 as an Internal Standard in LC-MS/MS

The following is a generalized protocol for the use of **Octanal-d4** as an internal standard for the quantification of Octanal in a sample matrix (e.g., plasma, tissue homogenate, or environmental sample). This protocol should be optimized for the specific instrumentation and matrix being used.

1. Preparation of Standard Solutions:

- **Stock Solutions:** Prepare individual stock solutions of both unlabeled Octanal and **Octanal-d4** in a suitable organic solvent (e.g., methanol, acetonitrile) at a concentration of 1 mg/mL.
- **Calibration Standards:** Prepare a series of calibration standards by spiking a known amount of the unlabeled Octanal stock solution into the blank matrix of interest to achieve a range of concentrations that covers the expected sample concentrations.
- **Internal Standard Working Solution:** Prepare a working solution of **Octanal-d4** at a fixed concentration. This concentration should be optimized to provide a strong and consistent signal in the mass spectrometer.

2. Sample Preparation:

- To each unknown sample, quality control sample, and calibration standard, add a fixed volume of the **Octanal-d4** internal standard working solution.
- Perform a sample extraction procedure to isolate the analyte and internal standard from the matrix. Common methods include protein precipitation, liquid-liquid extraction, or solid-phase extraction.
- Evaporate the solvent from the extracted samples and reconstitute in a solvent compatible with the LC-MS system.

3. LC-MS/MS Analysis:

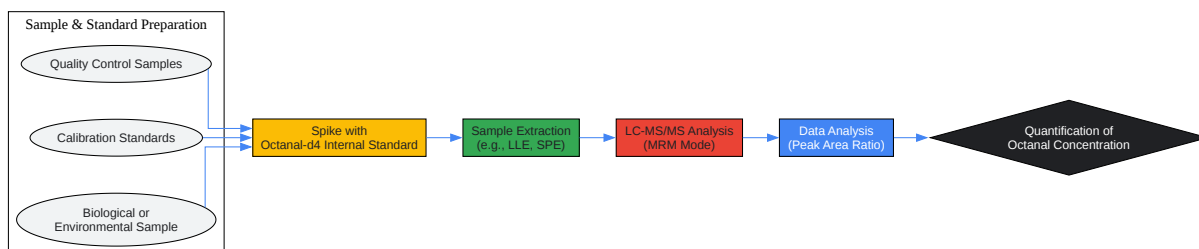
- Inject the prepared samples onto an appropriate LC column for chromatographic separation of Octanal from other matrix components.
- The mass spectrometer should be operated in Multiple Reaction Monitoring (MRM) mode.
- Establish specific MRM transitions for both Octanal and **Octanal-d4**. The precursor ion for each will be their respective molecular ions ($[M+H]^+$), and the product ions will be characteristic fragments.
- Optimize the collision energy for each transition to achieve the maximum signal intensity.

4. Data Analysis:

- For each sample, calculate the peak area ratio of the analyte (Octanal) to the internal standard (**Octanal-d4**).
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of Octanal in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

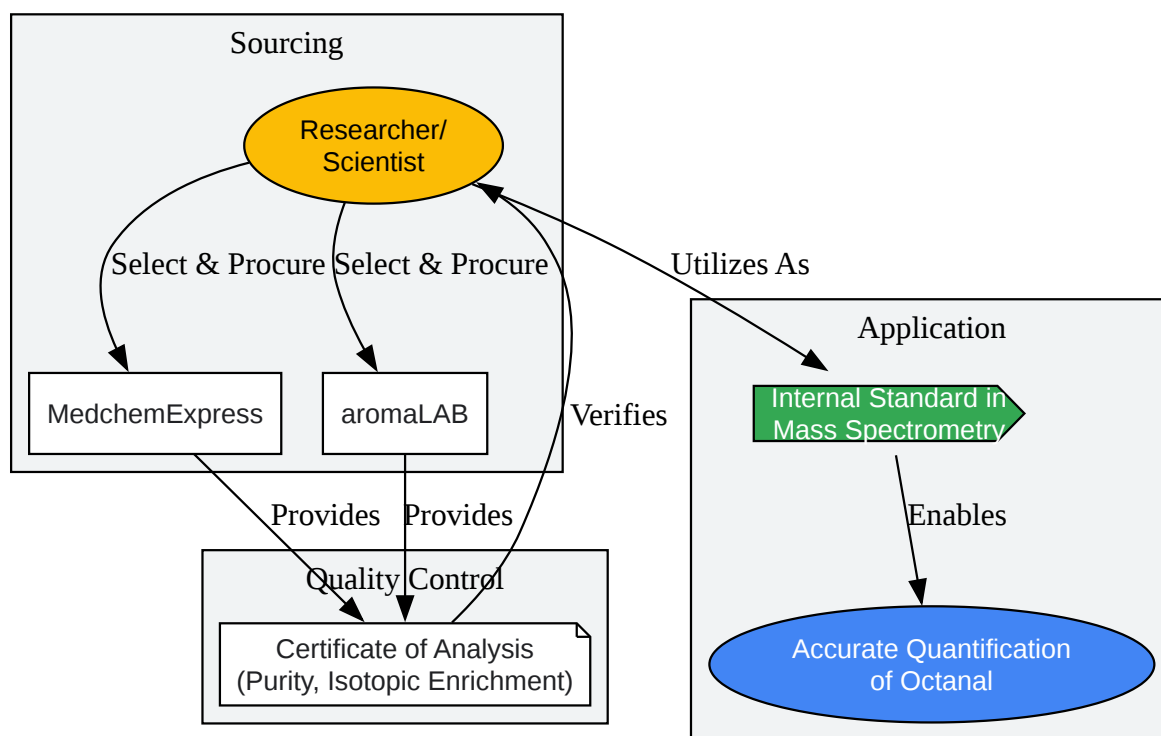
Experimental Workflow for Quantitative Analysis using Octanal-d4



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Caption: A generalized workflow for the quantification of Octanal using **Octanal-d4** as an internal standard.

Logical Relationship for Sourcing and Application of Octanal-d4



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Caption: Logical flow from sourcing **Octanal-d4** to its application in quantitative analysis.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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